

Personal protective equipment for handling Isohericerin

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Compound of Interest

Compound Name: *Isohericerin*

Cat. No.: *B12419946*

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Essential Safety and Handling Guide for Isohericerin

This document provides crucial safety and logistical information for the handling and disposal of **Isohericerin** (also known as Hericerin). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Disclaimer: No specific Safety Data Sheet (SDS) for **Isohericerin** is publicly available. The information provided herein is based on the known chemical and biological properties of **Isohericerin** and general principles of laboratory safety for handling solid chemical compounds with biological activity. A formal risk assessment should be conducted by the user's institution prior to handling.

Chemical and Physical Properties of Isohericerin

The following table summarizes the known quantitative data for **Isohericerin**.

Property	Value	Reference
Synonyms	Hericerin	[1]
CAS Number	140381-53-9	[1][2]
Molecular Formula	C ₂₇ H ₃₃ NO ₃	[1][2]
Molecular Weight	419.6 g/mol	[1][2]
Appearance	Solid	[1]
Purity	≥98%	[1]
Solubility	Slightly soluble in DMSO (0.1-1 mg/ml)	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years at -20°C	[1]

Hazard Identification and Precautionary Measures

While specific toxicity data for **Isohericerin** is not available, its known biological activities warrant a cautious approach.

- **Cytotoxicity:** **Isohericerin** has demonstrated cytotoxic effects against A549 lung and HeLa cervical cancer cells[1]. Therefore, it should be handled as a potentially cytotoxic agent. Uncorking or transferring the powder should be performed in a way that minimizes the generation of dust.
- **Irritation:** As with many fine chemical powders, **Isohericerin** may cause skin, eye, and respiratory irritation[3][4][5].
- **Unknown Hazards:** The full toxicological profile of **Isohericerin** is unknown. It is prudent to treat it as a compound of unknown toxicity and handle it with appropriate care.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Isohericerin**.

PPE Category	Item	Specifications and Rationale
Hand Protection	Nitrile gloves	Wear two pairs of nitrile gloves. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes or airborne powder[4][5][6].
Skin and Body Protection	Laboratory coat	A fully buttoned lab coat should be worn. Consider a disposable gown for larger quantities.
Respiratory Protection	N95 or higher rated respirator	Recommended when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of airborne particles.

Operational Plan: Handling and Experimental Workflow

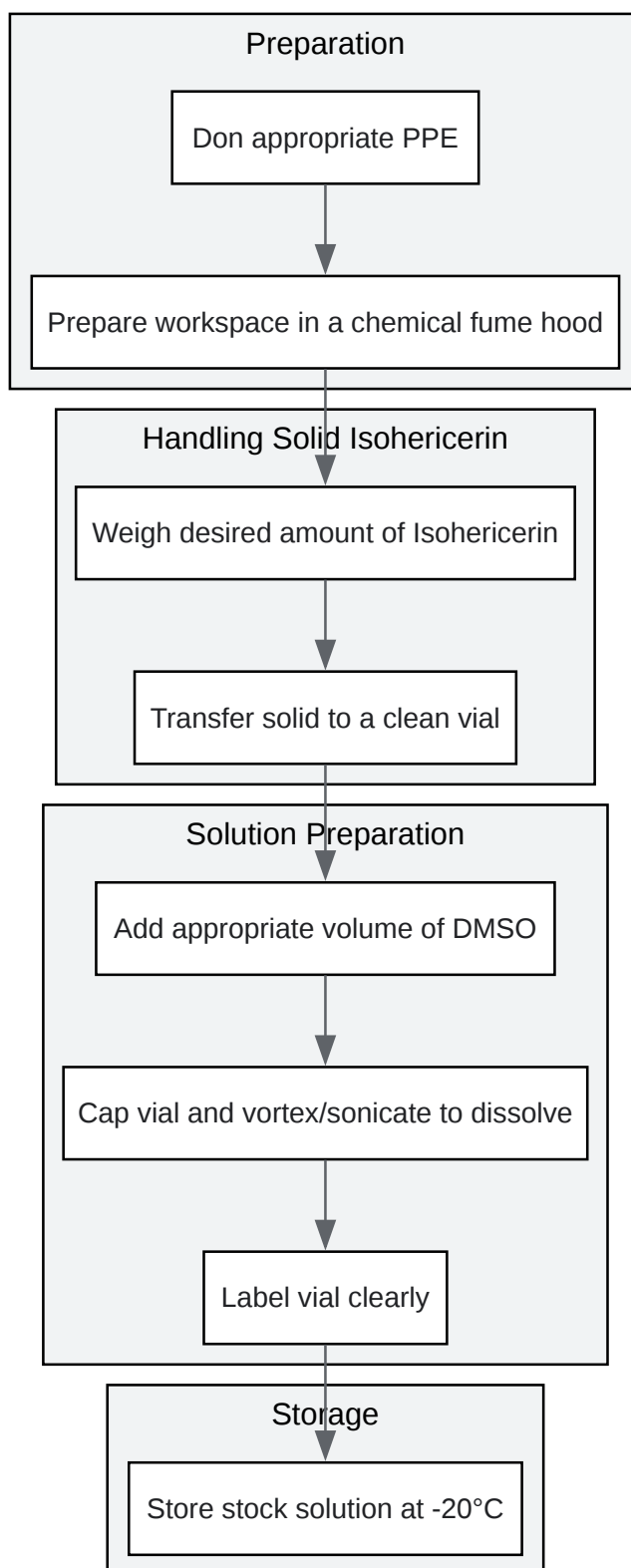
A systematic approach is essential for safely handling and using **Isohericerin**.

Experimental Protocol for Reconstitution:

- **Preparation:** Before handling the solid, ensure all necessary PPE is donned correctly. Prepare the workspace within a certified chemical fume hood or a glove box.
- **Weighing:** Use an analytical balance inside the fume hood. To minimize dust, do not pour the powder. Use a spatula to carefully transfer the desired amount of **Isohericerin** to a tared weigh boat or directly into the final vial.
- **Solubilization:** Add the desired volume of DMSO to the vial containing the **Isohericerin** powder. Cap the vial securely.

- Mixing: Gently vortex or sonicate the solution until the solid is fully dissolved.
- Storage of Stock Solution: Store the resulting solution in a tightly sealed vial at -20°C.

Experimental Workflow Diagram:



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Caption: Workflow for the safe handling and reconstitution of **Isohericerin**.

Emergency Procedures

In the event of accidental exposure, follow these immediate steps:

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids ^[4] . Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and give plenty of water to drink. Seek immediate medical attention.

Disposal Plan

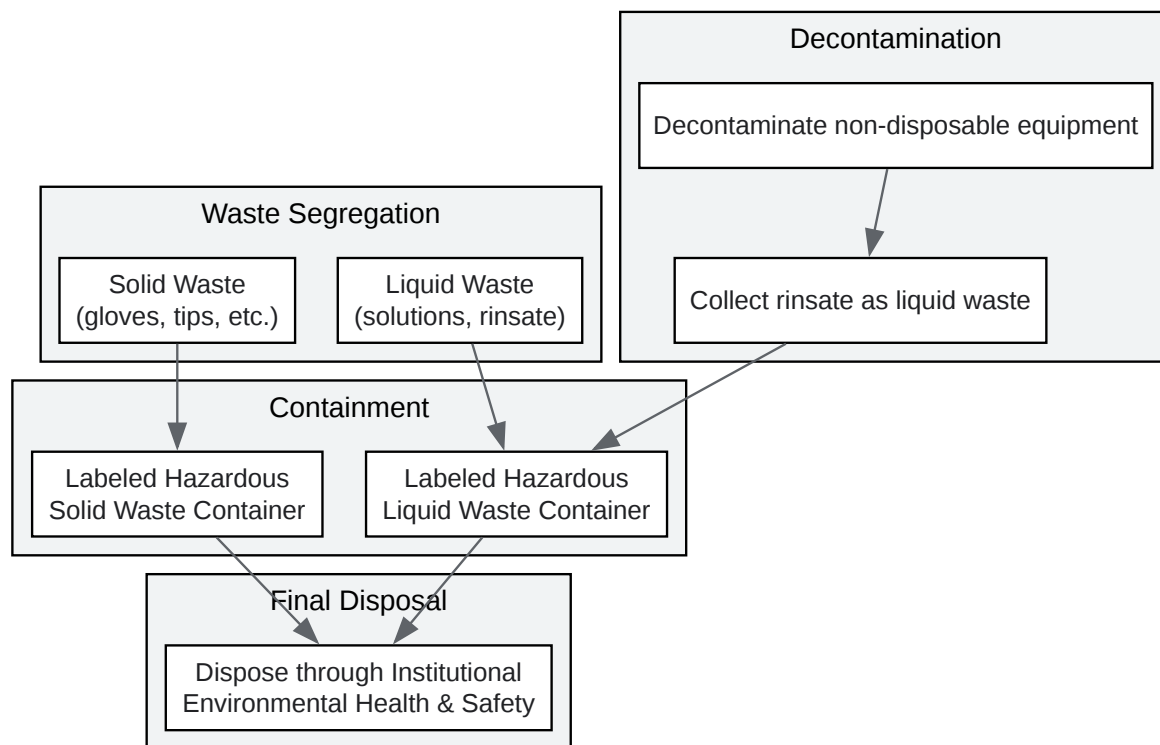
All waste contaminated with **Isohericerin** must be treated as hazardous chemical waste.

Disposal Protocol:

- Solid Waste: All disposable items that have come into contact with **Isohericerin** (e.g., gloves, weigh boats, pipette tips) should be placed in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **Isohericerin** should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
- Decontamination: All non-disposable equipment should be thoroughly rinsed with a suitable solvent (e.g., ethanol) to remove any residual **Isohericerin**. The rinsate should be collected as hazardous liquid waste.

- Final Disposal: The sealed hazardous waste containers should be disposed of through your institution's environmental health and safety office in accordance with local, state, and federal regulations.

Disposal Workflow Diagram:



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Caption: Waste disposal workflow for **Isohericerin**.

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